

4-Benzoylbutyric acid melting point and boiling point

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Benzoylbutyric acid

Cat. No.: B072466

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An In-depth Technical Guide to the Physicochemical Properties of **4-Benzoylbutyric Acid**

This technical guide provides comprehensive information on the melting and boiling points of **4-benzoylbutyric acid**, tailored for researchers, scientists, and professionals in drug development. It includes a summary of its physical properties, detailed experimental protocols for their determination, and a visualization of its synthesis pathway.

Physicochemical Data of 4-Benzoylbutyric Acid

4-Benzoylbutyric acid, with the CAS number 1501-05-9, is a white to off-white crystalline solid.^[1] Its key physical properties are critical for handling, experimental design, and synthesis.^[2] The melting point is a key indicator of purity, with impurities typically causing a depression and broadening of the melting range.^{[2][3]} The boiling point is largely predicted, as compounds of this nature may decompose at high temperatures.

The quantitative physicochemical data for **4-benzoylbutyric acid** are summarized in the table below.

Property	Value	Source(s)
Melting Point	122.0-132.0 °C	[4]
124–128 °C	[2]	
125.0 to 130.0 °C	[5]	
126-129 °C (lit.)	[3][6][7]	
Boiling Point	380.8 ± 25.0 °C (Predicted)	
380.8 °C at 760 mmHg (Predicted)	[3]	[2][7][8]

Experimental Protocols

Accurate determination of melting and boiling points is fundamental in chemical research for identification and purity assessment.[2] The following are detailed standard operating procedures for these measurements.

Melting Point Determination (Capillary Method)

This protocol describes the use of a modern digital melting point apparatus, a common instrument in research laboratories.

Apparatus and Materials:

- Melting point apparatus (e.g., DigiMelt or Mel-Temp)
- Melting point capillary tubes (sealed at one end)
- Sample of **4-benzoylbutyric acid** (finely powdered and dry)
- Spatula
- Mortar and pestle (if sample is not powdered)

Procedure:

- **Sample Preparation:** Ensure the **4-benzoylbutyric acid** sample is completely dry and finely powdered.^[5] If necessary, gently grind the crystals using a mortar and pestle.
- **Loading the Capillary Tube:** Press the open end of a capillary tube into the powdered sample on a clean, hard surface. A small amount of solid (1-2 mm height) should enter the tube.^[3]
- **Packing the Sample:** To pack the sample tightly into the sealed end of the tube, tap the bottom of the tube on a hard surface or drop it through a long, narrow glass tube.^{[3][4]} A densely packed sample ensures uniform heat transfer.
- **Initial Fast Run (Optional):** If the approximate melting point is unknown, perform a rapid determination by heating the sample at a high rate (e.g., 10-20 °C/min) to find a rough melting range.^{[2][9]} Allow the apparatus to cool before the precise measurement.
- **Precise Measurement:**
 - Place the loaded capillary tube into the sample holder of the melting point apparatus.^[5]
 - Set the starting temperature to about 15-20 °C below the expected melting point.
 - Set the heating rate (ramp rate) to a slow value, typically 1-2 °C per minute, to ensure thermal equilibrium.^{[2][9]}
 - Observe the sample through the viewing lens.
- **Recording the Melting Range:**
 - Record the temperature at which the first droplet of liquid becomes visible.^[4] This is the start of the melting range. The solid may also shrink or pull away from the capillary walls (sintering) just before melting.^[4]
 - Continue heating slowly and record the temperature at which the last solid crystal turns into a transparent liquid.^[4] This marks the end of the melting range.
- **Post-Measurement:** Turn off the apparatus and allow it to cool. Dispose of the used capillary tube in a designated glass waste container.

Boiling Point Determination (Thiele Tube Method)

This microscale method is suitable when only a small amount of sample is available.^[10] It relies on the principle that a liquid's boiling point is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.^{[6][11]}

Apparatus and Materials:

- Thiele tube
- High-boiling point mineral oil or silicone oil
- Thermometer
- Small test tube (e.g., 75x10 mm) or fusion tube
- Capillary tube (sealed at one end)
- Rubber band or wire to attach the test tube to the thermometer
- Bunsen burner or other heat source
- Stand and clamp

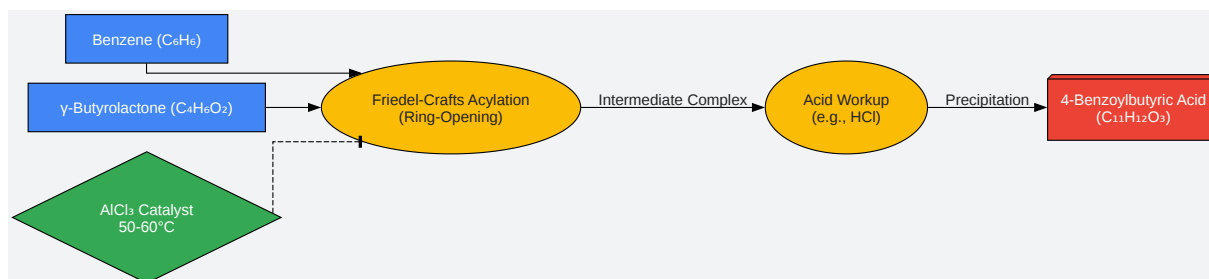
Procedure:

- Setup: Fill the Thiele tube with heating oil to a level just above the side-arm. Clamp the Thiele tube to a stand.
- Sample Preparation: Add about 0.5 mL of the liquid sample into the small test tube.
- Capillary Inversion: Place the capillary tube into the test tube with its open end down.^[10]
- Assembly: Attach the test tube to the thermometer using a small rubber band. The bottom of the test tube should be aligned with the thermometer bulb. Ensure the rubber band is positioned well above the oil level to avoid contact with the hot oil.^[6]
- Heating:

- Insert the thermometer and attached tube into the Thiele tube, ensuring the sample is immersed in the oil.
- Gently heat the side arm of the Thiele tube with a small flame.^{[6][11]} The shape of the tube promotes convection currents, ensuring uniform temperature distribution.^[6]
- As the temperature rises, air trapped in the capillary tube will escape as a slow stream of bubbles.
- Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tip.^{[10][11]} This indicates the vapor pressure of the sample has exceeded the atmospheric pressure.
- Recording the Boiling Point:
 - Remove the heat source and allow the apparatus to cool slowly.
 - The stream of bubbles will slow down and eventually stop. The moment the bubbling stops and the liquid is drawn back into the capillary tube, the vapor pressure inside the capillary equals the external pressure.^{[10][11]}
 - Record the temperature on the thermometer at this exact moment. This is the boiling point of the liquid.
- Barometric Pressure: For high accuracy, record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.^{[11][12]}

Synthesis of 4-Benzoylbutyric Acid

4-Benzoylbutyric acid is commonly synthesized via a Friedel-Crafts acylation reaction.^[1] This involves the reaction of benzene with γ -butyrolactone in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl_3).^{[1][8][13][14]} The process includes a ring-opening alkylation followed by an acid workup to yield the final product.^[8]



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- To cite this document: BenchChem. [4-Benzoylbutyric acid melting point and boiling point]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072466#4-benzoylbutyric-acid-melting-point-and-boiling-point]

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